

An In-depth Technical Guide to 1,3-Diaminoadamantane (CAS 10303-95-4)

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Compound of Interest

Compound Name: 3,4-DAA

Cat. No.: B200538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and commercial availability of 1,3-Diaminoadamantane (CAS 10303-95-4). This unique, rigid diamine serves as a critical building block in medicinal chemistry, materials science, and chemical synthesis, offering a scaffold for the development of novel therapeutics and high-performance materials.

Core Properties of 1,3-Diaminoadamantane

1,3-Diaminoadamantane, also known by its IUPAC name Tricyclo[3.3.1.1^{3,7}]decane-1,3-diamine, is a white crystalline solid characterized by a rigid, cage-like adamantane core with two primary amine functionalities.^[1] This structure imparts unique properties such as high thermal stability, steric bulk, and specific reactivity, making it a valuable intermediate in various chemical transformations.^{[1][2]}

Physicochemical Data

The following table summarizes the key physicochemical properties of 1,3-Diaminoadamantane.

Property	Value	Reference(s)
CAS Number	10303-95-4	[1][3]
IUPAC Name	adamantane-1,3-diamine	[3]
Synonyms	1,3-Adamantanediamine, Tricyclo[3.3.1.1 ^{3,7}]decane-1,3-diamine	[1][4]
Molecular Formula	C ₁₀ H ₁₈ N ₂	[1][3]
Molecular Weight	166.26 g/mol	[3]
Boiling Point	248.6 ± 8.0 °C at 760 mmHg	[5]
Density	1.2 ± 0.1 g/cm ³	[5]
Flash Point	122.0 ± 17.9 °C	[5]
Appearance	White to Almost white powder to lump	[1]
Solubility	The hydrochloride salt is soluble in water.	[1]

Synthesis and Experimental Protocols

The most common and well-documented synthesis of 1,3-Diaminoadamantane involves a two-step process starting from adamantane: bromination followed by amination.[1][5]

Experimental Protocol: Synthesis of 1,3-Diaminoadamantane

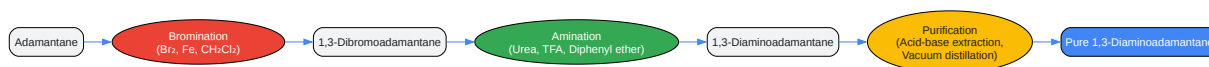
Step 1: Synthesis of 1,3-Dibromoadamantane[1][5]

- To a stirred mixture of adamantane and iron powder in dichloromethane (CH₂Cl₂), add liquid bromine at room temperature.
- Maintain the reaction at this temperature for 24 hours.

- Upon completion, treat the reaction mixture with an aqueous solution of sodium sulfite to quench excess bromine.
- Concentrate the organic layer to obtain the crude product.
- Recrystallize the crude solid from methanol to yield 1,3-dibromoadamantane as a white crystalline solid. A typical yield is around 72%.[\[1\]](#)[\[5\]](#)

Step 2: Amination of 1,3-Dibromoadamantane[\[1\]](#)[\[5\]](#)

- In a round-bottom flask pre-heated to 140 °C in an oil bath, add 1,3-dibromoadamantane, urea, and trifluoroacetic acid to diphenyl ether as a high-boiling point solvent.[\[5\]](#)
- Stir the mixture and heat to the desired reaction temperature for the specified time (e.g., 180°C for 1.5 hours).[\[1\]](#)[\[5\]](#)
- After the reaction, cool the mixture and extract the product with chloroform.
- Acidify the organic layer with 2M HCl, separate the aqueous layer, and then basify it with NaOH to a pH of 11.[\[5\]](#)
- Extract the aqueous solution with chloroform, dry the combined organic layers over magnesium sulfate (MgSO₄), and concentrate under vacuum to obtain the crude 1,3-Diaminoadamantane.
- Further purification can be achieved by vacuum distillation to yield the final product as a white solid.[\[5\]](#)



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Caption: Synthetic workflow for 1,3-Diaminoadamantane.

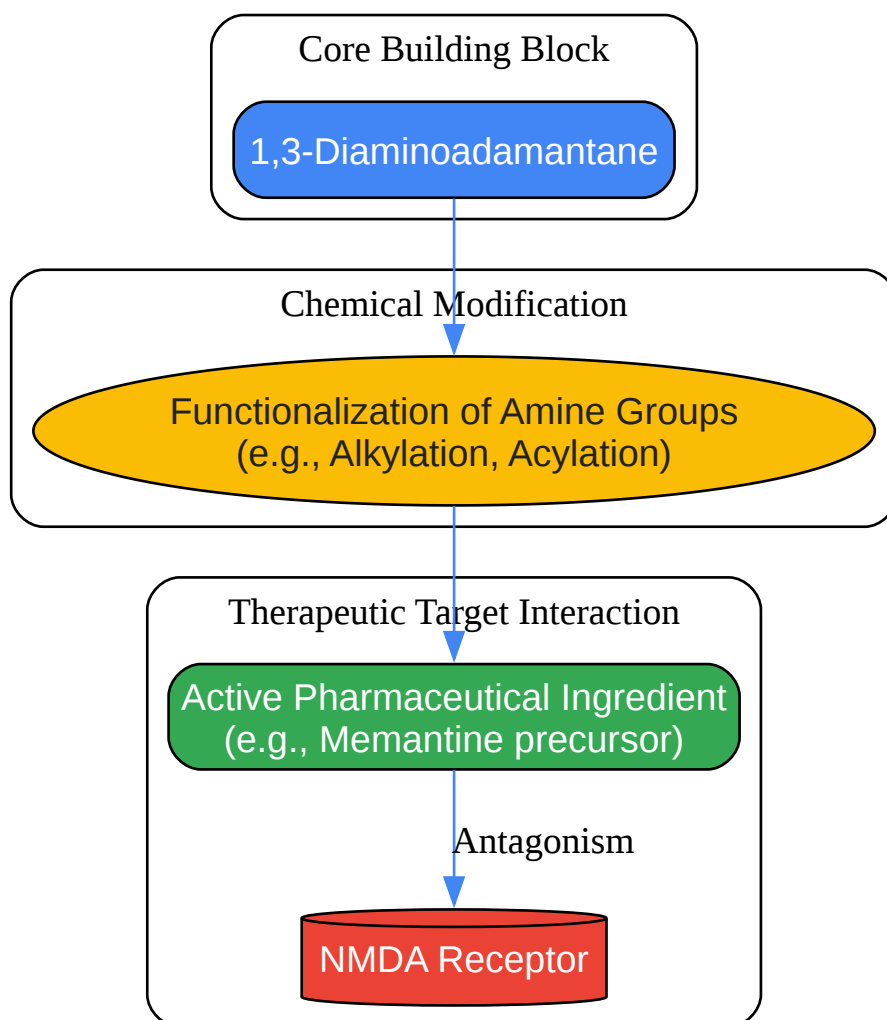
Applications in Research and Development

1,3-Diaminoadamantane is a versatile building block with significant applications in several fields.[\[2\]](#)

Pharmaceutical and Medicinal Chemistry

The adamantane cage is a recognized pharmacophore that can enhance the lipophilicity and metabolic stability of drug candidates.[\[2\]](#)[\[6\]](#) 1,3-Diaminoadamantane serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[\[2\]](#)[\[7\]](#)

Notably, it is a precursor to derivatives like Memantine (1-amino-3,5-dimethyladamantane), an NMDA receptor antagonist used in the treatment of moderate-to-severe Alzheimer's disease.[\[8\]](#)[\[9\]](#) The amino groups on the adamantane scaffold provide reactive sites for further functionalization, allowing for the construction of complex molecules with potential therapeutic activities.[\[2\]](#)



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